

Safe Disposal and Handling of R78206

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Compound of Interest

Compound Name:	R78206
CAS No.:	124436-97-1
Cat. No.:	B1678728

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This guide provides essential safety and logistical information for the proper disposal and handling of the chemical **R78206**, intended for researchers, scientists, and drug development professionals. The following procedures are based on available safety data and general laboratory best practices.

Chemical Identification:

- Name: **R78206**^[1]
- CAS Number: 124436-97-1^[1]
- Chemical Formula: C₂₂H₂₉N₃O₃^[1]
- Primary Use: Research purposes as a pyridazinamine derivative that inhibits the formation of poliovirus eclipse particles. This product is not intended for human or veterinary use.^[1]

Safety and Handling Summary

A Safety Data Sheet (SDS) from Sigma-Aldrich classifies **R78206** as not a hazardous substance or mixture. However, standard laboratory precautions should always be observed.

Category	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye protection. Handle with gloves and use proper glove removal technique to avoid skin contact.
First Aid - Inhalation	Move the person to fresh air.
First Aid - Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
First Aid - Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do.
First Aid - Ingestion	Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.
Storage	Store in a dry, dark place. For short-term storage (days to weeks), maintain a temperature of 0 - 4°C. For long-term storage (months to years), store at -20°C.[1]
Shipping	R78206 is shipped under ambient temperature as a non-hazardous chemical and is stable for several weeks during ordinary shipping.[1]

Disposal Procedures for R78206

As **R78206** is not classified as a hazardous substance, its disposal should follow institutional and local guidelines for non-hazardous chemical waste.

Step-by-Step Disposal of R78206 Solutions

- **Consult Local Regulations:** Before disposal, always consult your institution's Environmental Health and Safety (EHS) department and local regulations for disposal of non-hazardous chemical waste.[2][3]
- **Small Quantities:** For small quantities of **R78206** solutions, and with approval from your EHS department, it may be permissible to dispose of them down the sink with copious amounts of water.[2]

- **Large Quantities:** For larger volumes, or if drain disposal is not permitted, collect the waste in a designated, properly labeled container. The label should clearly state "Non-hazardous waste: **R78206** solution."
- **Waste Collection:** Arrange for pickup and disposal through your institution's hazardous waste management program, even for non-hazardous materials, to ensure proper handling and disposal.

Disposal of Empty R78206 Containers

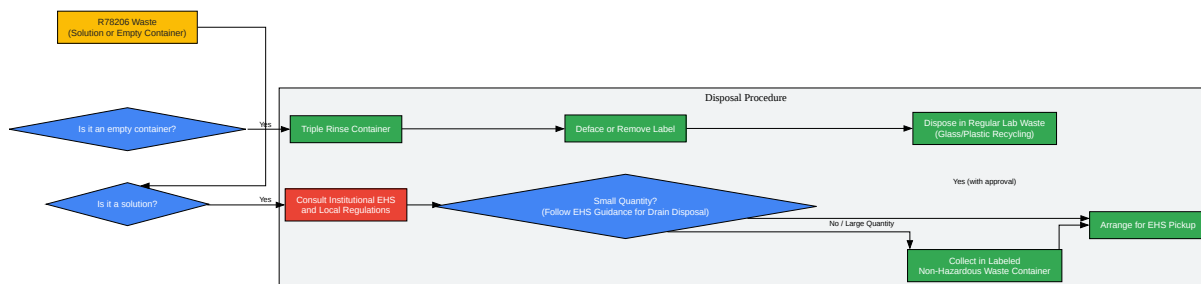
- **Triple Rinse:** Empty containers that held **R78206** should be triple-rinsed with a suitable solvent (e.g., water or another appropriate solvent that can dissolve the chemical residue).[3][4]
- **Collect Rinsate:** The rinsate from the first rinse may need to be collected and disposed of as chemical waste, following the procedures for **R78206** solutions. Consult your EHS guidelines.[4]
- **Deface Label:** After thorough rinsing and air-drying, completely deface or remove the original chemical label to prevent misidentification.[2][3]
- **Dispose of Container:** The clean, defaced container can typically be disposed of in the regular laboratory glass or plastic recycling stream, or as regular trash.[3]

Disposal of Contaminated Materials

- **Gloves and PPE:** Dispose of contaminated gloves and other disposable personal protective equipment in accordance with applicable laws and good laboratory practices for non-hazardous chemical waste.
- **Labware:** Glassware and other lab materials contaminated with **R78206** should be thoroughly cleaned. If disposable, they can be discarded as regular laboratory waste after cleaning.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **R78206** and its associated containers.



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Caption: Workflow for the disposal of **R78206** waste.

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References

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- [3. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety \[safety.uchicago.edu\]](#)
- [4. campussafety.lehigh.edu \[campussafety.lehigh.edu\]](#)
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